

Reactive Blue 5: A Comprehensive Toxicological and Safety Handling Guide

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Compound of Interest

Compound Name: *Reactive blue 5*

Cat. No.: *B090824*

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Introduction

Reactive Blue 5 (CAS No. 16823-51-1), also known as C.I. **Reactive Blue 5**, is an anthraquinone-based reactive dye. Due to its vibrant color and ability to form covalent bonds with fibers, it sees widespread use in the textile industry. This guide provides an in-depth overview of the toxicological data and safety handling procedures for **Reactive Blue 5** to ensure its safe use in research and development settings.

Toxicological Data

The toxicological profile of **Reactive Blue 5** has been evaluated through various studies, primarily following OECD (Organisation for Economic Co-operation and Development) guidelines. The available data on acute toxicity, skin and eye irritation, sensitization, and genotoxicity are summarized below.

Quantitative Toxicological Data

Endpoint	Test Species	Route of Administration	Guideline	Result	Citation
Acute Oral Toxicity	Rat	Oral (gavage)	OECD 401	LD50 > 2200 mg/kg	[1]
Acute Dermal Toxicity	Rat	Dermal	OECD 402	LD50 > 2000 mg/kg	[1]
Acute Inhalation Toxicity	Rat	Inhalation	OECD 403	LC50 > 5.3 mg/L (4 hours)	[1]
Skin Irritation	Rabbit	Dermal	OECD 404	Non-irritant	[1]
Eye Irritation	Rabbit	Ocular	OECD 405	Slight irritant	[1]
Skin Sensitization	Guinea Pig	Dermal	OECD 406	Non-sensitizer	[1]
Aquatic Toxicity (Invertebrate)	Daphnia magna	Water	OECD 202	48h EC50 > 40 mg/L	[2]
Genotoxicity (in vivo)	-	-	-	Not clastogenic	[1]

Experimental Protocols

The toxicological data presented above are primarily derived from studies conducted in accordance with standardized OECD guidelines. These protocols are designed to ensure the quality and consistency of chemical safety testing.

Acute Oral Toxicity (OECD 401): This test determines the short-term toxicity of a substance when administered in a single oral dose.[\[3\]](#)[\[4\]](#)[\[5\]](#)

- **Test Animals:** Typically, young adult rats of a single strain are used.

- Procedure: After a brief fasting period, the test substance is administered by gavage in graduated doses to several groups of experimental animals.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A post-mortem examination of major organs is conducted on all animals.
- Endpoint: The LD50 (Lethal Dose 50), the dose that is lethal to 50% of the test animals, is calculated.

Acute Dermal Toxicity (OECD 402): This study assesses the toxic effects resulting from a single dermal application of a substance.

- Test Animals: Adult rats or rabbits are commonly used.
- Procedure: The substance is applied to a shaved area of the skin and held in contact with an occlusive dressing for 24 hours.
- Observations: Similar to the oral toxicity test, animals are observed for signs of toxicity and mortality over a 14-day period.
- Endpoint: The dermal LD50 is determined.

Acute Inhalation Toxicity (OECD 403): This test evaluates the toxicity of a substance following inhalation over a defined period.^{[6][7][8][9]}

- Test Animals: Rats are the preferred species.
- Procedure: Animals are exposed to the substance as a gas, vapor, or aerosol in a whole-body or nose-only inhalation chamber for a specified duration (typically 4 hours).
- Observations: Mortality, clinical signs, and body weight are monitored during and after exposure for at least 14 days.
- Endpoint: The LC50 (Lethal Concentration 50), the concentration in air that is lethal to 50% of the test animals, is calculated.

Skin Irritation/Corrosion (OECD 404): This test assesses the potential of a substance to cause reversible or irreversible skin inflammation.[\[10\]](#)

- Test Animals: Albino rabbits are typically used.
- Procedure: A small amount of the substance is applied to a shaved patch of skin under a semi-occlusive dressing for a period of up to 4 hours.
- Observations: The skin is examined for signs of erythema (redness) and edema (swelling) at specific intervals after patch removal.
- Endpoint: The substance is classified based on the severity and reversibility of the skin reactions.

Eye Irritation/Corrosion (OECD 405): This study evaluates the potential of a substance to cause damage to the eye.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Test Animals: Albino rabbits are the recommended species.
- Procedure: A single dose of the substance is applied to the conjunctival sac of one eye. The other eye serves as a control.
- Observations: The eyes are examined for corneal opacity, iritis, conjunctival redness, and chemosis (swelling) at various time points after application.
- Endpoint: The substance is classified based on the nature and severity of the ocular lesions.

Skin Sensitization (OECD 406): This test determines if a substance can induce an allergic contact dermatitis.[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Test Animals: Guinea pigs are the preferred species for the Guinea Pig Maximization Test (GPMT).
- Procedure: The GPMT involves an induction phase where the substance is administered both intradermally and topically to induce a potential allergic state. This is followed by a challenge phase where the substance is applied topically to a naive skin site.
- Observations: The skin reactions at the challenge site are graded for erythema and edema.

- Endpoint: A substance is considered a sensitizer if the challenge dose elicits a significantly greater response in the treated animals compared to the control group.

Genotoxicity - In Vitro Chromosomal Aberration Test (OECD 473): This assay identifies substances that cause structural damage to chromosomes in cultured mammalian cells.[\[3\]](#)[\[17\]](#)[\[20\]](#)[\[21\]](#)

- Test System: Cultured mammalian cells, such as Chinese Hamster Ovary (CHO) cells, are used.
- Procedure: The cells are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (S9 mix). After a suitable incubation period, the cells are harvested, and the chromosomes are examined microscopically for structural abnormalities.
- Endpoint: A substance is considered clastogenic if it induces a statistically significant, dose-dependent increase in the frequency of cells with chromosomal aberrations.

Aquatic Toxicity - Daphnia sp. Acute Immobilisation Test (OECD 202): This test evaluates the acute toxicity of a substance to aquatic invertebrates.[\[2\]](#)[\[10\]](#)[\[22\]](#)[\[23\]](#)

- Test Organism: Daphnia magna (a small crustacean) is the standard test species.
- Procedure: Young daphnids are exposed to a range of concentrations of the test substance in water for 48 hours.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The EC50 (Effective Concentration 50), the concentration that immobilizes 50% of the daphnids, is calculated.

Aquatic Toxicity - Alga, Growth Inhibition Test (OECD 201): This study assesses the effects of a substance on the growth of freshwater algae.[\[11\]](#)[\[21\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

- Test Organism: A species of green algae, such as Pseudokirchneriella subcapitata, is typically used.

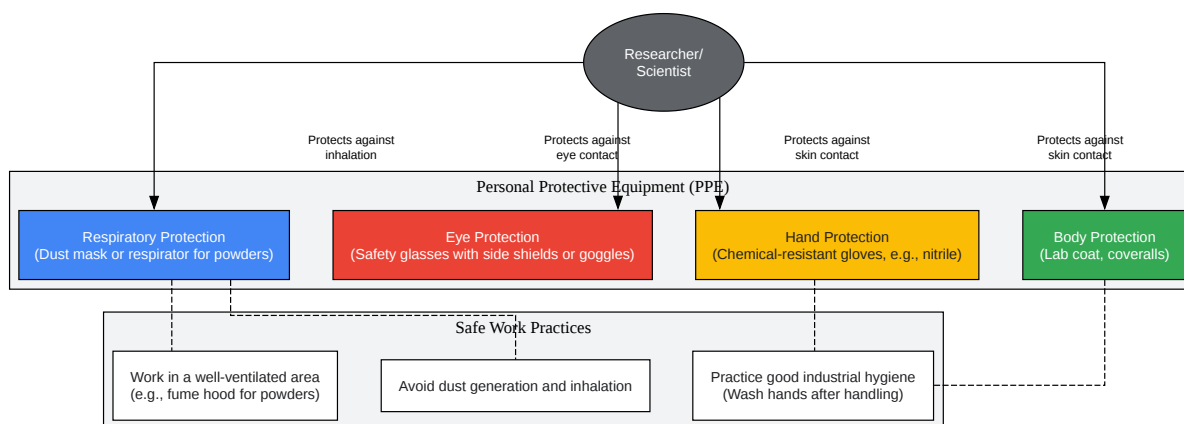
- Procedure: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a 72-hour period.
- Observations: The growth of the algae is measured by cell counts or other biomass indicators.
- Endpoint: The EC50, the concentration that causes a 50% reduction in algal growth, is determined.

Safety Handling

Proper handling of **Reactive Blue 5** is crucial to minimize exposure and ensure a safe working environment. The following procedures should be strictly followed.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **Reactive Blue 5** should be conducted to determine the appropriate level of personal protective equipment.

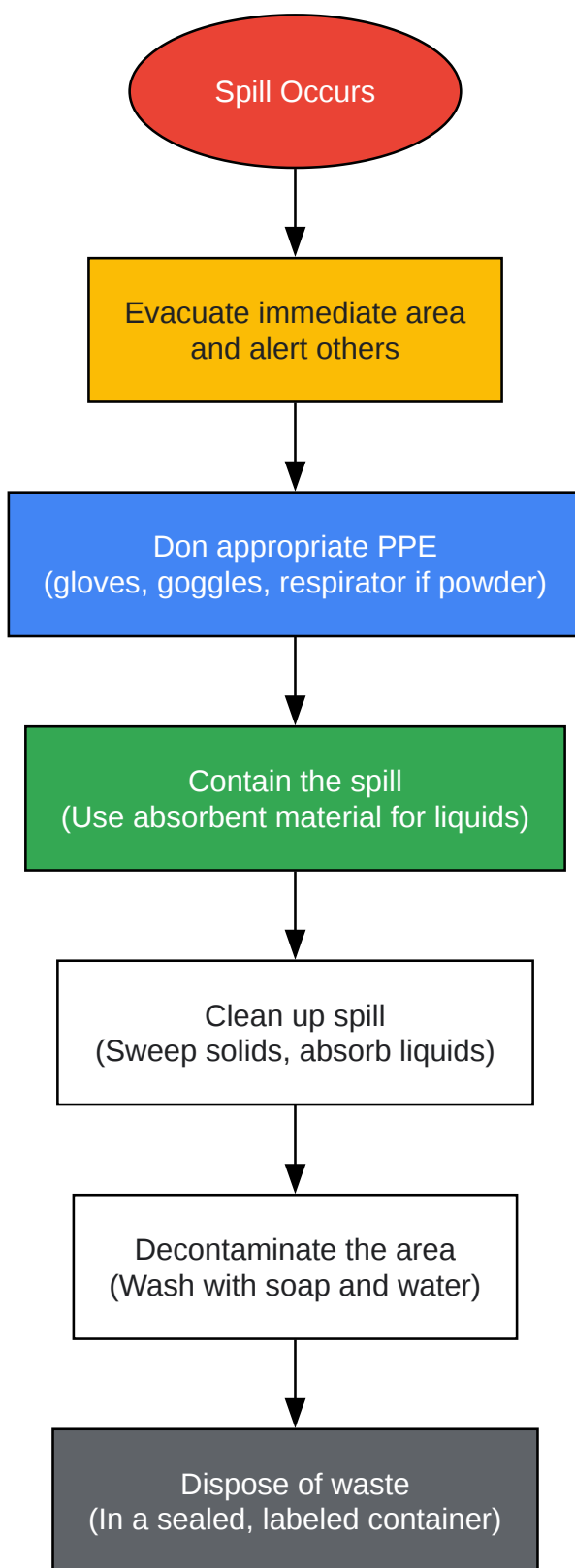


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Caption: Recommended Personal Protective Equipment for Handling **Reactive Blue 5**.

Spill Cleanup

In the event of a spill, prompt and appropriate cleanup is essential to prevent contamination and exposure.



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Caption: General Workflow for Cleaning Up a **Reactive Blue 5** Spill.

For solid spills:

- Avoid generating dust.
- Carefully sweep the material into a suitable container for disposal.
- Clean the spill area with a wet cloth or paper towels.

For liquid spills:

- Absorb the spill with an inert material such as sand or vermiculite.
- Place the absorbed material into a sealed container for disposal.
- Wash the spill area with soap and water.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- Inhalation: Remove the individual to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and drink plenty of water. Seek medical attention.

Storage and Disposal

- Storage: Store **Reactive Blue 5** in a cool, dry, well-ventilated area in a tightly sealed container.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the substance to enter drains or waterways.

Conclusion

Reactive Blue 5 exhibits low acute toxicity via oral, dermal, and inhalation routes. It is not a skin irritant or sensitizer but can cause slight eye irritation. While in vivo data suggests it is not clastogenic, comprehensive data on its mutagenic and carcinogenic potential is limited. The primary safety concerns are related to inhalation of the powder and direct contact with the eyes. Adherence to the recommended safety handling procedures, including the use of appropriate personal protective equipment, is essential to minimize the risk of exposure and ensure the safe use of **Reactive Blue 5** in a laboratory setting.

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